Pefloxacin Mesylate Dihydrate in vitro antibacterial activity testing

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Compound Focus: **Pefloxacin Mesylate Dihydrate**

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Antibacterial Activity Profile

The table below summarizes the in vitro antibacterial activity of **pefloxacin mesylate dihydrate** against a range of bacterial strains, as measured by Minimum Inhibitory Concentrations (MICs):

Bacterial Strain / Group	MIC Range or MIC_{90} (mg/L)	Activity Level
Gram-negative Bacteria		
Escherichia coli	0.03 - 0.5 [1]; MIC_{90}: 0.12 [2]	Highly Active
Klebsiella spp.	≤ 0.5 [2]	Highly Active
Salmonella spp.	MIC_{50}/MIC_{90}: 0.12/1.0 [1]	Highly Active
Shigella spp.	MIC_{50}/MIC_{90}: 0.06/0.06 [1]	Highly Active
Proteus spp.	0.03 - 4 [1]	Highly Active
Pseudomonas aeruginosa	1 - 4 [1]; MIC_{90}: 4 [2]	Moderately Active
Acinetobacter spp.	1 - 4 [1]	Moderately Active

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Bacterial Strain / Group	MIC Range or MIC_{90} (mg/L)	Activity Level
Gram-positive Bacteria		
Staphylococcus aureus (including MRSA)	0.125 - 0.5 [1]; 4 [3]	Active to Moderately Active
Coagulase-negative *Staphylococci*	0.125 - 0.5 [1]	Active
Streptococcus spp.	4 [3]	Moderately Active
Other Bacteria		
Bacteroides fragilis (Anaerobic)	MIC_{90}: 16 [2]	Poorly Active / Resistant
Legionella pneumophila	MIC_{50}/MIC_{90}: 1.0/1.0 [1]	Moderately Active
Mycoplasma spp.	MIC_{50}/MIC_{90}: 2/8 [1]	Poorly Active

Experimental Protocols

Broth Microdilution Method for MIC Determination

This standard method determines the lowest concentration of antibiotic that prevents visible bacterial growth [3] [1].

- **Preparation of Reagents**
  - **Antibiotic Stock Solution**: Dissolve **pefloxacin mesylate dihydrate** in sterile water to a high concentration (e.g., 1-10 mg/mL). Filter sterilize and aliquot for storage at -20°C [4].
  - **Broth Media**: Use cation-adjusted Mueller-Hinton Broth (CAMHB) for non-fastidious bacteria [3].
  - **Inoculum**: Prepare a bacterial suspension in sterile saline or broth, adjusted to a 0.5 McFarland standard, then further dilute in broth to achieve a final inoculum of approximately 5×10^5 CFU/mL in each well [3].
- **Procedure**

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- Serially dilute the antibiotic stock solution in a 96-well microtiter plate containing broth.
- Add the prepared bacterial inoculum to each well. Include growth control (bacteria without antibiotic) and sterility control (broth only) wells.
- Incubate the plates at 35±2°C for 16-20 hours in ambient air.

- **Result Interpretation**
  - The **Minimum Inhibitory Concentration (MIC)** is the lowest concentration of pefloxacin that completely inhibits visible bacterial growth [3] [1].
  - The **Minimum Bactericidal Concentration (MBC)** can be determined by subculturing from clear wells onto agar plates. The MBC is the lowest concentration that kills ≥99.9% of the initial inoculum [3].

Pefloxacin Disk Diffusion Test for Fluoroquinolone Resistance Screening

CLSI and EUCAST recommend a 5 µg pefloxacin disk as a surrogate marker for detecting fluoroquinolone resistance in *Salmonella* spp. and other *Enterobacterales* [5] [6].

- **Procedure**
  - Inoculate a Mueller-Hinton agar plate with a bacterial suspension standardized to 0.5 McFarland.
  - Apply a 5 µg pefloxacin disk to the inoculated agar surface.
  - Incubate at 35±2°C for 16-18 hours in ambient air.

- **Interpretation**
  - Measure the diameter of the zone of inhibition.
  - **CLSI Criteria**: Zone diameter ≤23 mm = Resistant; ≥24 mm = Susceptible [5].
  - **EUCAST Criteria**: Zone diameter <24 mm = Resistant; ≥24 mm = Susceptible [5].
  - **Quality Control**: For *E. coli* ATCC 25922, the zone diameter should be 25-31 mm, with a target of 28 mm [5].

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Mechanism of Action

Pefloxacin exerts its bactericidal effect by targeting two essential bacterial enzymes: DNA gyrase (topoisomerase II) and topoisomerase IV. DNA gyrase is primarily responsible for introducing negative supercoils into DNA, while topoisomerase IV decatenates linked daughter chromosomes after replication. By inhibiting these enzymes, pefloxacin blocks DNA replication and transcription, leading to rapid bacterial cell death [1] [2].

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Key Considerations for Testing

- **Metabolite Activity**: Pefloxacin is metabolized to **N-demethyl pefloxacin (norfloxacin)**, which possesses antibacterial activity similar to the parent drug. The combination of pefloxacin and its metabolite can show a broader spectrum and greater potency than pefloxacin alone [7].
- **Variable Conditions**: The antibacterial activity can be influenced by factors such as inoculum size, pH of the medium, and incubation atmosphere. Adherence to standardized protocols is crucial for reproducible results [3].
- **Resistance Mechanisms**: Pefloxacin is effective at detecting chromosomal mutations in genes like *gyrA* and *parC*. However, it may not reliably detect all plasmid-mediated resistance mechanisms, such as *aac(6')-Ib-cr*, which specifically protects ciprofloxacin and norfloxacin [5].

I hope these detailed application notes and protocols assist in your research and drug development efforts. Should you require further clarification on any of the methodologies, please feel free to ask.

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